

Physical and chemical properties of dioctyl terephthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-ethylhexyl) terephthalate*

Cat. No.: *B1667314*

[Get Quote](#)

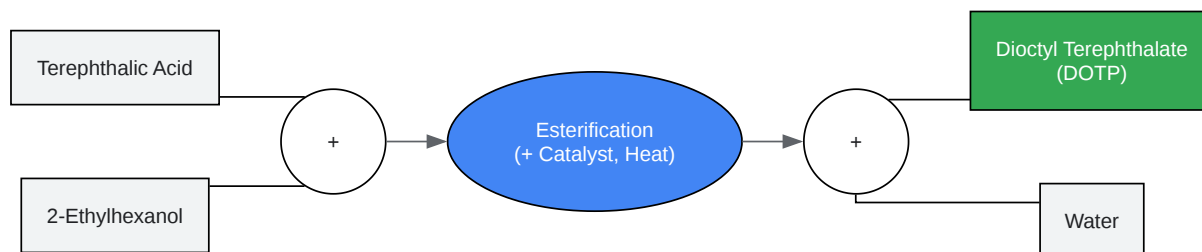
An In-depth Technical Guide on the Physical and Chemical Properties of Dioctyl Terephthalate (DOTP)

Introduction

Dioctyl terephthalate (DOTP), with the CAS number 6422-86-2, is a non-phthalate plasticizer extensively utilized to enhance the flexibility, durability, and overall performance of polymers, most notably polyvinyl chloride (PVC).[1][2] It is the diester of terephthalic acid and 2-ethylhexanol.[1][2] Unlike traditional ortho-phthalate plasticizers, DOTP is considered a safer alternative for both human health and the environment, which has led to its widespread adoption in various industries.[1][3] This technical guide provides a comprehensive overview of the core physical and chemical properties of DOTP, intended for researchers, scientists, and professionals in drug development and material science.

Chemical Structure and Synthesis

DOTP is synthesized via the esterification of terephthalic acid with 2-ethylhexanol, typically in the presence of a catalyst.[2][4][5] An alternative method is the transesterification of dimethyl terephthalate with 2-ethylhexanol.[5][6] Its molecular structure, featuring a symmetrical para-positioning of the ester groups on the benzene ring, is fundamental to its stability and performance characteristics.[2]



[Click to download full resolution via product page](#)

Synthesis of Diethyl Terephthalate (DOTP)

Physical Properties

DOTP is a clear, colorless, and virtually odorless oily liquid at room temperature.[2][3][7] Its high viscosity contributes to a heavier, oily consistency.[7] The key physical properties are summarized in the tables below for easy reference.

General and Thermal Properties

Property	Value	Units
Molecular Formula	C ₂₄ H ₃₈ O ₄	-
Molecular Weight	390.56	g/mol
CAS Number	6422-86-2	-
Appearance	Clear, colorless to slightly yellowish oily liquid	-
Odor	Virtually odorless or faint ester-like scent	-
Boiling Point	375 - 400	°C
Melting / Freezing Point	-48 to -67.2	°C
Flash Point	210 - 230	°C
Auto Ignition Temperature	387	°C

References:[2][7][8][9][10][11][12][13][14]

Mechanical and Optical Properties

Property	Value	Units	Temperature (°C)
Density / Specific Gravity	0.980 - 0.986	g/cm ³	20 - 25
Viscosity	60 - 65	mPa·s (cP)	25
410	mPa·s (cP)	0	
Refractive Index (nD)	1.485 - 1.490	-	20 - 25
Vapor Pressure	1	mmHg	217
0.0000080	mmHg	25	

References:[3][7][9][10][11][12][14][15][16]

Chemical Properties

Solubility and Compatibility

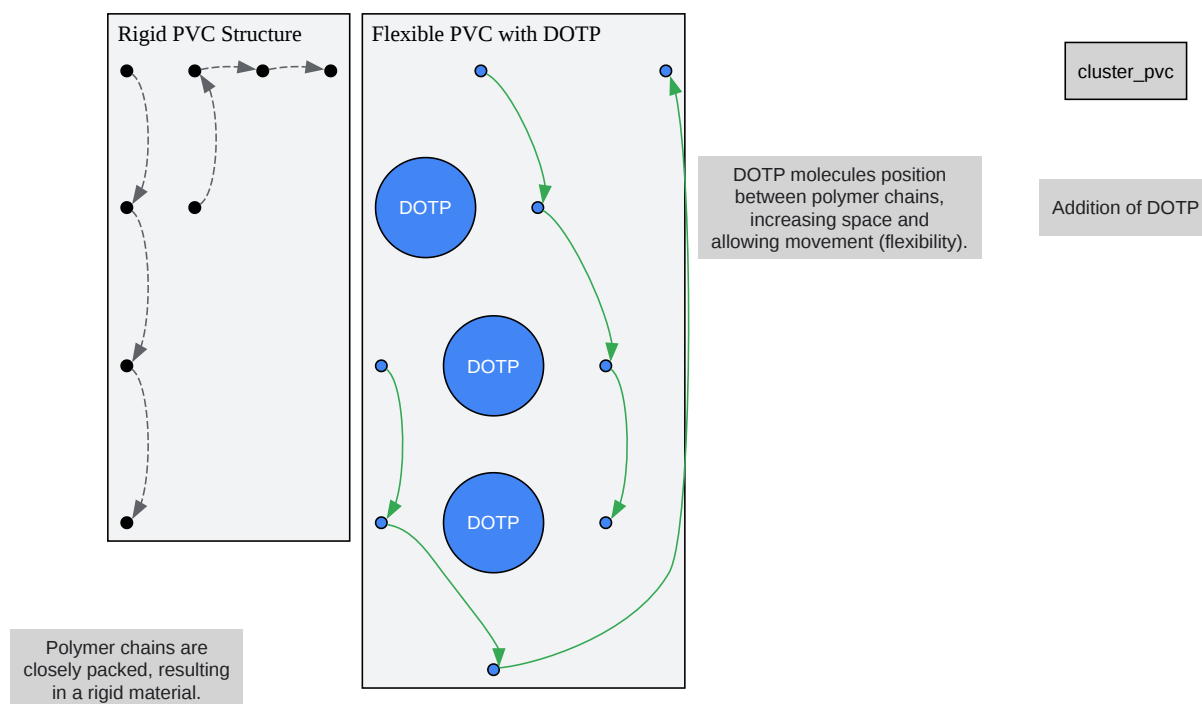
DOTP is practically insoluble in water, with a reported solubility of 0.4% at 20°C.[9][17] However, it is soluble in many common organic solvents such as ethers, chloroform, acetone, and toluene.[7][15] It demonstrates excellent compatibility with a wide range of polymers, especially PVC, where it functions as a primary plasticizer.[7][15] It is also compatible with acrylonitrile derivatives, polyvinyl butyral, and various synthetic rubbers.[10]

Stability and Reactivity

DOTP exhibits high chemical stability, with good resistance to heat, light, and oxidation, which contributes to the longevity of the final products it is used in.[7][18] Its low volatility ensures permanence within the plastic matrix, leading to extended product life.[1][2]

- **Thermal Stability:** DOTP is known for its ability to withstand high processing temperatures without significant degradation, making it suitable for processes like extrusion and injection molding.[2][18]

- Hydrolysis: The ester linkages in DOTP can undergo hydrolysis, but the molecule is generally considered stable under normal conditions. Complete hydrolysis yields terephthalic acid and 2-ethylhexanol, which are considered less toxic than the byproducts of some ortho-phthalate plasticizers.[4]
- Reactivity: DOTP is stable under normal storage and use conditions but will react with strong acids, bases, and oxidizing agents.[6] It is combustible but difficult to ignite.[6]



[Click to download full resolution via product page](#)

Mechanism of PVC Plasticization by DOTP

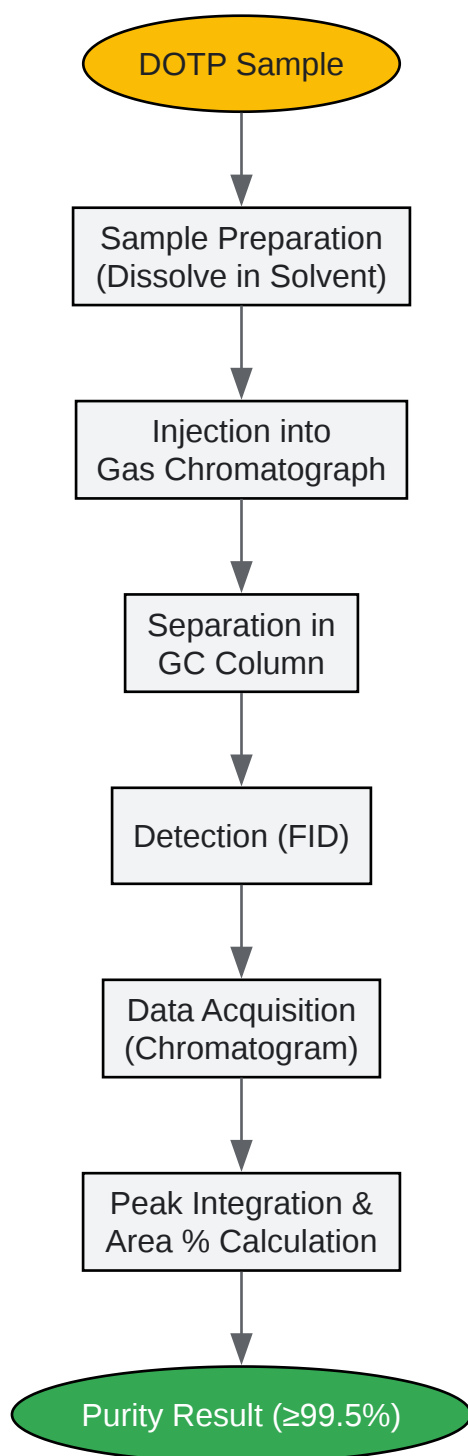
Experimental Protocols

The determination of DOTP's properties follows standardized testing methods to ensure accuracy and reproducibility. Below are the methodologies for key experiments.

Purity Analysis (Gas Chromatography)

The purity of DOTP is typically determined using Gas Chromatography (GC), as referenced by methods like ASTM D3465.

- Principle: This method separates components of a sample mixture based on their differential distribution between a stationary phase (the column) and a mobile phase (an inert carrier gas). The time it takes for a component to pass through the column (retention time) is used for identification, and the area under the peak is proportional to its concentration.
- Methodology:
 - A sample of DOTP is precisely weighed and dissolved in a suitable solvent.
 - A small volume of the solution is injected into the GC instrument.
 - The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column.
 - Components are separated based on their boiling points and interaction with the stationary phase.
 - A detector (e.g., Flame Ionization Detector - FID) measures the quantity of each component as it elutes from the column.
 - The resulting chromatogram is analyzed, and the area percentage of the DOTP peak is calculated to determine its purity, often against a known standard.



[Click to download full resolution via product page](#)

Experimental Workflow for DOTP Purity Analysis by GC

Viscosity Measurement

Viscosity is a critical parameter for processing and is measured using methods such as ASTM D445.

- Principle: This method determines the kinematic viscosity of liquid petroleum products, which can be adapted for plasticizers. It involves measuring the time it takes for a fixed volume of liquid to flow under gravity through the capillary of a calibrated viscometer.
- Methodology:
 - The DOTP sample is brought to a precise, constant temperature (e.g., 25°C) in a temperature-controlled bath.
 - The sample is loaded into a calibrated glass capillary viscometer.
 - The liquid is drawn up into the viscometer's timing bulb.
 - The time taken for the liquid to flow between two marked points on the capillary is measured accurately.
 - The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.
 - Dynamic viscosity (in mPa·s or cP) is then calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

Density and Specific Gravity

The density or specific gravity is determined using standard methods like JIS K-6751 or ASTM D1045.

- Principle: These methods involve measuring the mass of a precise volume of the liquid at a specified temperature.
- Methodology:
 - A clean, dry pycnometer (a flask of a specific, known volume) is weighed.
 - The pycnometer is filled with the DOTP sample, ensuring no air bubbles are present.

- The filled pycnometer is placed in a constant-temperature bath until it reaches the desired temperature (e.g., 25°C).
- The pycnometer is removed, cleaned, dried, and weighed again.
- The mass of the DOTP sample is determined by subtraction.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer. Specific gravity is the ratio of the sample's density to the density of water at a specified temperature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. yuanlongchem.com [yuanlongchem.com]
- 2. nbinno.com [nbinno.com]
- 3. chemorder.com [chemorder.com]
- 4. oaji.net [oaji.net]
- 5. nbinno.com [nbinno.com]
- 6. Dioctylterephthalate – Quality Plasticizer for Safe Applications [penpet.com]
- 7. greenchemindustries.com [greenchemindustries.com]
- 8. alvina.uz [alvina.uz]
- 9. Dioctyl terephthalate(DOTP) WSD Chemical® [wsdchemical.com]
- 10. Dioctyl Terephthalate (DOTP) CAS 6422-86-2 Manufacturers and Suppliers China - Factory - Weifang Integratechem Co., Ltd. [integratechem.com]
- 11. Dioctyl terephthalate | 6422-86-2 [chemicalbook.com]
- 12. univarsolutions.com [univarsolutions.com]
- 13. Dioctyl Terephthalate (DOTP) Supplier and Distributor | Buy DOTP Bulk, Drums, LTL at GJ Chemical [gjchemical.com]

- 14. nuojiechem.com [nuojiechem.com]
- 15. jwellglobal.com [jwellglobal.com]
- 16. gec.com.tr [gec.com.tr]
- 17. Dioctyl terephthalate(DOTP)-Shenzhen Jieling Industries Co., LTD [szjlin.com]
- 18. gst-chem.com [gst-chem.com]
- To cite this document: BenchChem. [Physical and chemical properties of dioctyl terephthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667314#physical-and-chemical-properties-of-dioctyl-terephthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com